

# 4-Pentylbenzoyl chloride chemical properties

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## Compound of Interest

Compound Name: 4-Pentylbenzoyl chloride

Cat. No.: B1345984

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## An In-depth Technical Guide to the Chemical Properties of 4-Pentylbenzoyl Chloride

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical reagents is paramount. This guide provides a detailed overview of the core chemical properties, synthesis, and reactivity of **4-Pentylbenzoyl chloride** (CAS No: 49763-65-7), a key intermediate in various organic syntheses.

## Core Chemical and Physical Properties

**4-Pentylbenzoyl chloride** is a liquid at room temperature.<sup>[1]</sup> Its fundamental physical and chemical identifiers are summarized below, providing a quantitative basis for its handling and use in experimental settings.

| Property          | Value                               | Reference |
|-------------------|-------------------------------------|-----------|
| Molecular Formula | C <sub>12</sub> H <sub>15</sub> ClO | [2][3][4] |
| Molecular Weight  | 210.70 g/mol                        | [1][5]    |
| Appearance        | Liquid                              | [1]       |
| Density           | 1.036 g/mL at 25 °C                 | [1]       |
| Refractive Index  | n <sub>20</sub> /D 1.53             | [1]       |
| Boiling Point     | 95 °C at 0.20 mmHg                  | [6]       |
| Flash Point       | 113 °C (235.4 °F) - closed cup      | [1]       |
| InChI Key         | FBBRKYLXMNQFQU-UHFFFAOYSA-N         | [2]       |

## Spectroscopic Data

Spectroscopic analysis is crucial for the verification and quality control of chemical compounds. While detailed spectra are often proprietary, the following information has been noted in public databases.

| Spectroscopy       | Details  | Reference |
|--------------------|--|-----------|
| <sup>1</sup> H NMR | A proton NMR spectrum is available. The spectrum was recorded using deuterated chloroform (CDCl <sub>3</sub> ) as the solvent.     | [7][8]    |
| Mass Spectrometry  | Mass spectrometry data is available, which is essential for determining the compound's molecular weight and fragmentation pattern. | [5]       |

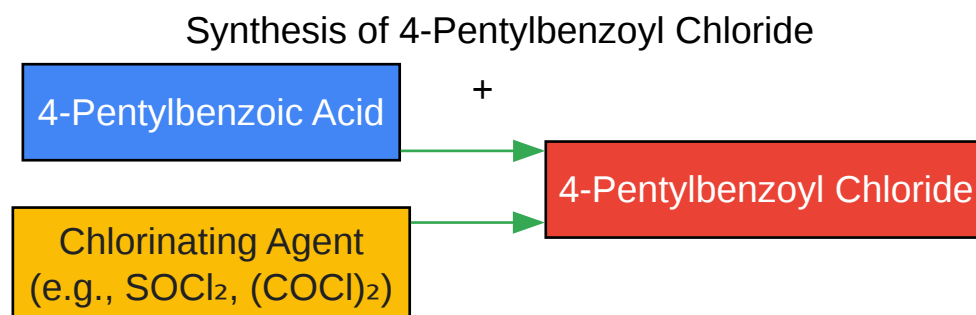
## Reactivity and Stability

As an acyl chloride, **4-Pentylbenzoyl chloride** exhibits reactivity characteristic of this functional group. It is a potent acylating agent.

- **Hydrolysis:** It reacts vigorously with water and moisture, leading to hydrolysis that yields 4-pentylbenzoic acid and corrosive hydrochloric acid gas.[9][10] This necessitates handling under anhydrous conditions.[9]
- **Acylation Reactions:** It readily reacts with nucleophiles. Alcohols are converted to their corresponding esters, and amines to amides.[9] These reactions are fundamental in the synthesis of a wide array of more complex molecules.
- **Friedel-Crafts Acylation:** In the presence of a Lewis acid catalyst, such as aluminum chloride, **4-Pentylbenzoyl chloride** can acylate aromatic compounds, forming substituted ketones.[9]
- **Stability and Storage:** The compound is moisture-sensitive.[11] For long-term stability, it should be stored in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry, and well-ventilated area.[10][11] It is incompatible with water, alcohols, amines, strong bases, and strong oxidizing agents.[10]

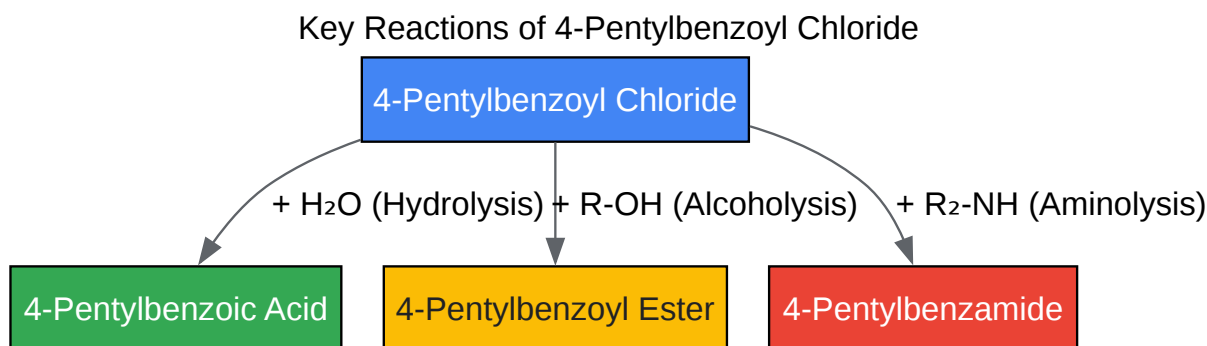
## Key Reactions and Synthesis

The chemical utility of **4-Pentylbenzoyl chloride** is defined by its reactions. The diagrams below illustrate its synthesis and primary reactive pathways.



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Synthesis of **4-Pentylbenzoyl Chloride**.



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Key reactions of **4-Pentylbenzoyl Chloride**.

## Experimental Protocols

### Synthesis of 4-Pentylbenzoyl Chloride

A well-established method for the preparation of 4-alkylbenzoyl chlorides is documented in Organic Syntheses.[6] The following protocol is an adaptation of that procedure.

Caution: This reaction should be performed in a well-ventilated fume hood, as it involves corrosive and moisture-sensitive reagents and produces HCl gas.

Materials:

- n-Pentylbenzene
- Oxalyl chloride
- Aluminum chloride (anhydrous)
- Methylene chloride (dry)
- Crushed ice
- Calcium chloride
- Anhydrous sodium sulfate

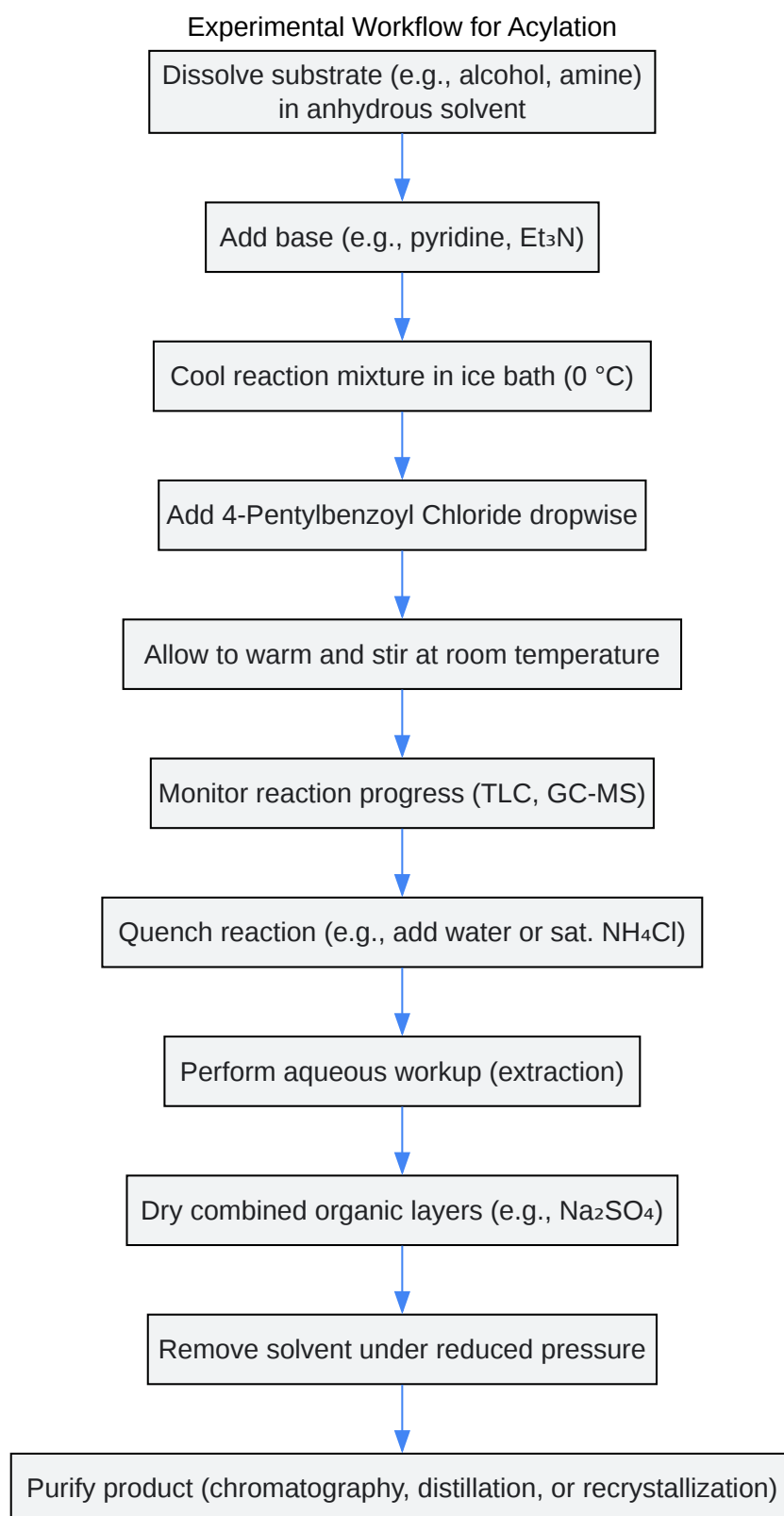
- Ether

#### Procedure:

- In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser (with a gas outlet tube), a mixture of oxalyl chloride and anhydrous aluminum chloride in dry methylene chloride is prepared and stirred.
- A solution of n-pentylbenzene in dry methylene chloride is added dropwise from the dropping funnel to the stirred mixture at a controlled temperature (typically 0–5 °C).
- After the addition is complete, the reaction mixture is stirred for an additional period at room temperature to ensure the reaction goes to completion.
- The reaction mixture volume is reduced by distillation to remove excess solvent and volatile byproducts.<sup>[6]</sup>
- The concentrated solution is cooled in an ice-salt bath and then slowly poured onto a stirred mixture of crushed ice and calcium chloride, maintaining the temperature below 5 °C.<sup>[6]</sup>
- The organic layer is quickly separated, washed with cold water and a cold, dilute potassium hydroxide solution to remove acidic impurities, and then washed again with cold water.<sup>[6]</sup>
- The organic layer is dried over anhydrous sodium sulfate.
- The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure.
- The resulting crude product is purified by vacuum distillation to yield pure **4-pentylbenzoyl chloride**, which has a boiling point of 95°C at 0.20 mm Hg.<sup>[6]</sup>

## General Workflow for Acylation Reactions

The following diagram outlines a typical workflow for using **4-Pentylbenzoyl chloride** as an acylating agent.



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Workflow for a typical acylation reaction.

## Safety and Hazard Information

**4-Pentylbenzoyl chloride** is a corrosive material that requires careful handling. Adherence to safety protocols is essential.

| Hazard Category               | Details  | Reference |
|-------------------------------|--|-----------|
| GHS Pictogram                 | GHS05 (Corrosion)  | [1]       |
| Signal Word                   | Danger   | [1][12]   |
| Hazard Statements             | H314: Causes severe skin burns and eye damage.   | [5][12]   |
| Hazard Class                  | Skin Corrosion (Category 1B),<br>Serious Eye Damage (Category 1)   | [5]       |
| Storage Class                 | 8A - Combustible corrosive hazardous materials   |           |
| Precautionary Statements      | P260, P264, P280,<br>P301+P330+P331,<br>P303+P361+P353,<br>P304+P340,<br>P305+P351+P338, P310,<br>P363, P405, P501 | [5][12]   |
| Personal Protective Equipment | Face shield, chemical-resistant gloves, safety goggles, and a suitable respirator are recommended.                 |           |

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